

# An In-Depth Technical Guide to the Physicochemical Properties of Benzyl-PEG12-alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Benzyl-PEG12-alcohol**

Cat. No.: **B15620672**

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## Introduction

**Benzyl-PEG12-alcohol** is a monodisperse polyethylene glycol (PEG) derivative that plays a crucial role in modern drug development, particularly in the burgeoning field of targeted protein degradation. As a bifunctional linker, it is integral to the design and synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The **Benzyl-PEG12-alcohol** moiety provides a flexible, hydrophilic spacer within the PROTAC molecule, influencing its solubility, cell permeability, and pharmacokinetic properties. The terminal benzyl group offers a site for further chemical modification, while the alcohol group can be used for conjugation to other molecular entities. This guide provides a comprehensive overview of the known physicochemical properties of **Benzyl-PEG12-alcohol**, offering essential data for its application in research and development.

## Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl-PEG12-alcohol** is presented in the table below. It is important to note that while fundamental identifiers are well-established, specific experimental values for properties such as solubility, density, melting point, and boiling

point are not widely available in public literature, a common challenge for complex, non-commodity PEG derivatives. The provided information is based on data from chemical suppliers and extrapolated knowledge from similar PEGylated molecules.

Property	Value	Source
Chemical Name	1-phenyl-2,5,8,11,14,17,20,23,26,29,32,35-dodecaoxaheptatriacontan-37-ol	
CAS Number	2218463-17-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>31</sub> H <sub>56</sub> O <sub>13</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	636.77 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Solid	
Purity	>95% to >98%	<a href="#">[1]</a> <a href="#">[3]</a>
Storage Conditions	-20°C	<a href="#">[1]</a>
Solubility	The hydrophilic polyethylene glycol (PEG) chain enhances water solubility, while the benzyl group contributes to hydrophobicity. Its overall solubility is dependent on concentration, temperature, and pH. It is generally soluble in water and organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol. For aqueous buffers, using a co-solvent such as DMSO or ethanol for initial dissolution is a common practice.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	Data not available.	
Melting Point	Data not available.	
Boiling Point	Data not available.	
pKa	The terminal alcohol is expected to have a pKa similar	<a href="#">[9]</a>

to other primary alcohols, in the range of 16-18.

LogP

Data not available. Due to the long PEG chain, the LogP value is expected to be low, indicating hydrophilicity.

## Experimental Protocols

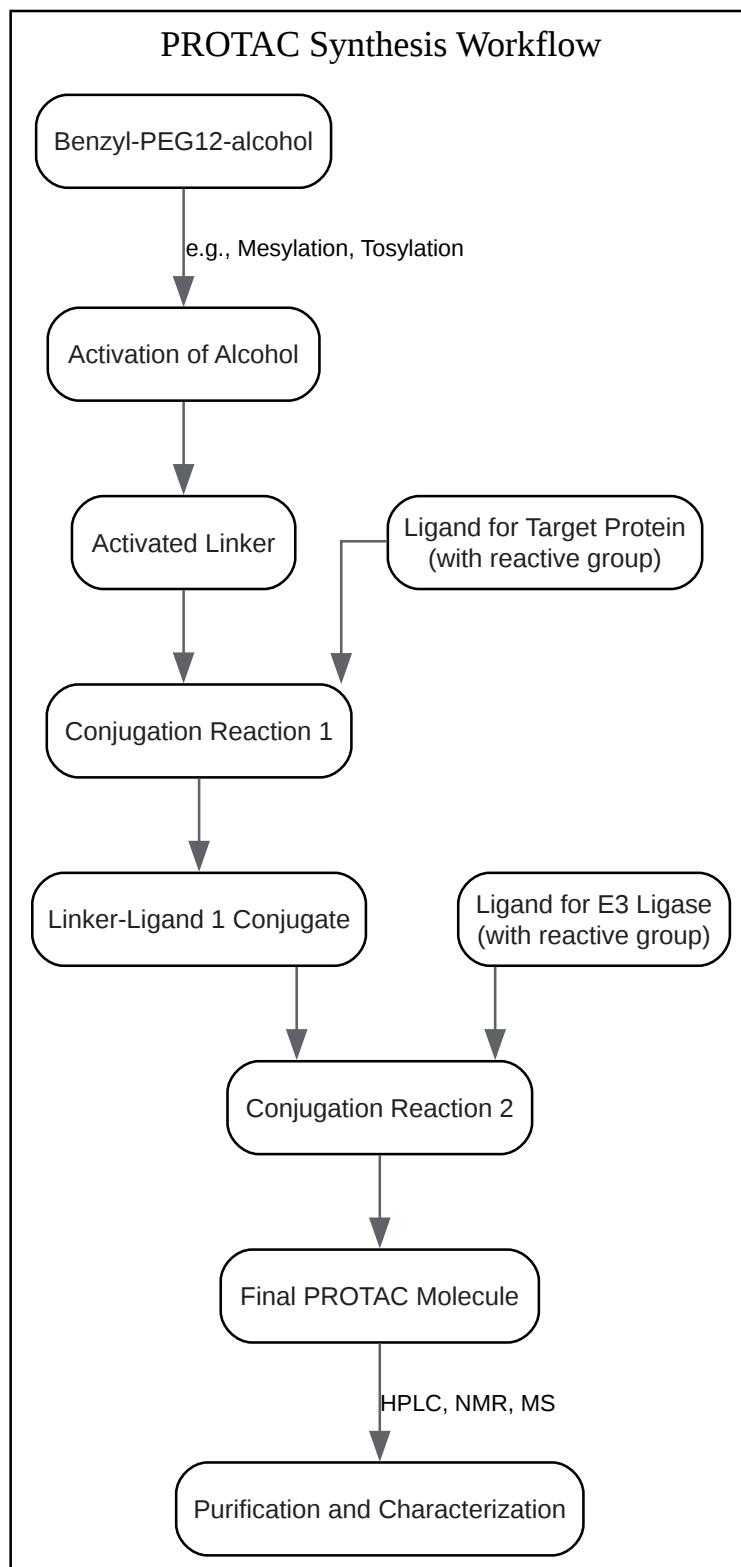
Detailed experimental protocols for the determination of the physicochemical properties of **Benzyl-PEG12-alcohol** are not readily found in peer-reviewed literature. However, standard methodologies for characterizing similar compounds would be applicable.

Determination of Solubility:

- Preparation of Saturated Solution: An excess amount of **Benzyl-PEG12-alcohol** is added to a known volume of the solvent of interest (e.g., water, DMSO, ethanol, buffer solution).
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: The solution is centrifuged or filtered to remove any undissolved solid.
- Quantification: The concentration of **Benzyl-PEG12-alcohol** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV or Evaporative Light Scattering Detector (ELSD), or by gravimetric analysis after solvent evaporation.

Synthesis of a PROTAC using **Benzyl-PEG12-alcohol** (General Workflow):

A common application of **Benzyl-PEG12-alcohol** is in the synthesis of PROTACs. A generalized synthetic workflow is described below.

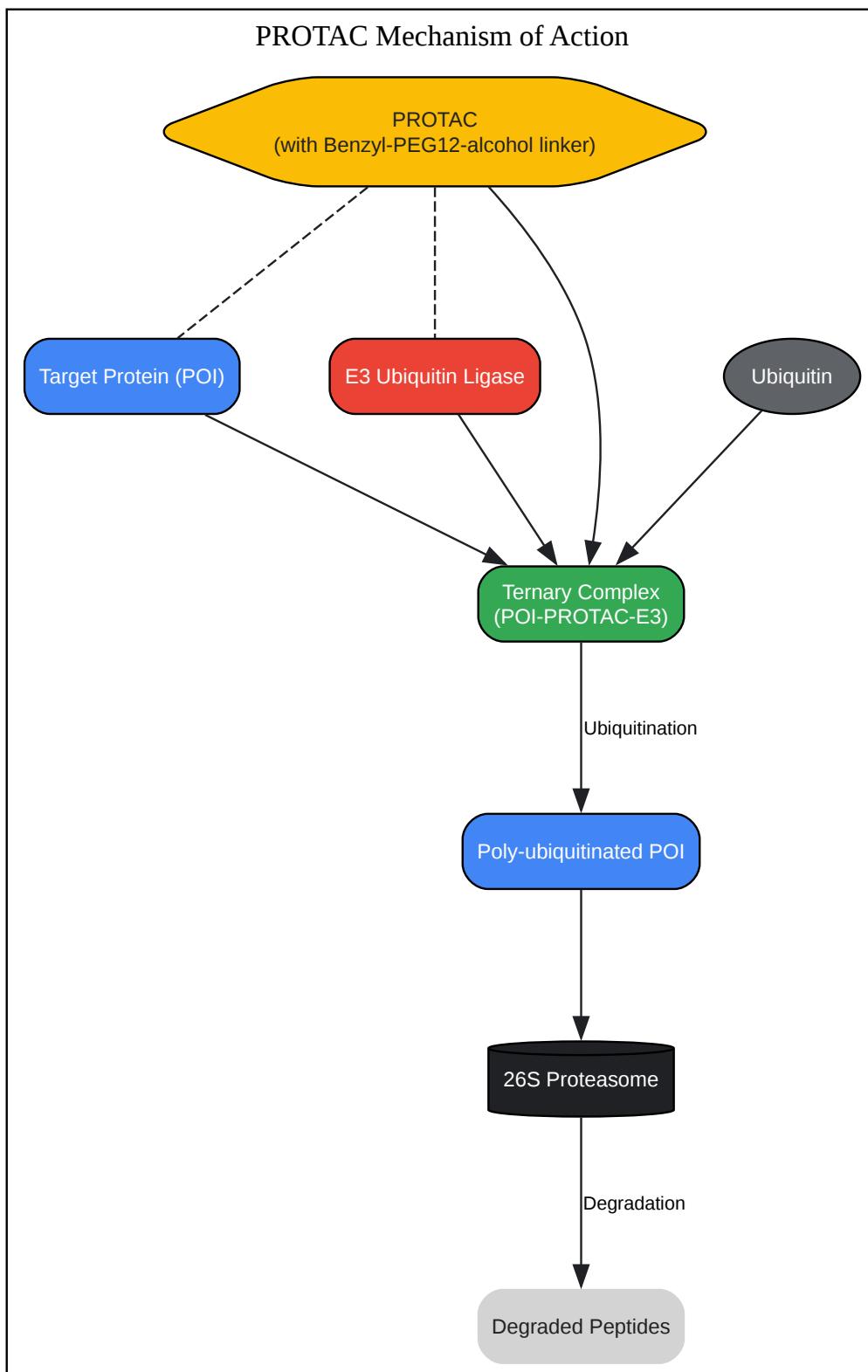


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Caption: A generalized workflow for the synthesis of a PROTAC molecule utilizing **Benzyl-PEG12-alcohol** as a linker.

## Visualization of Mechanism of Action

As a key component of PROTACs, **Benzyl-PEG12-alcohol** facilitates the degradation of target proteins. The following diagram illustrates the general mechanism of action for a PROTAC.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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